

An In-depth Technical Guide to the Safe Handling of (DHQ)2PHAL

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Compound of Interest

Compound Name: (DHQ)2PHAL

Cat. No.: B7884288

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(DHQ)2PHAL, also known as Hydroquinine 1,4-phthalazinediyl diether, is a chiral ligand widely employed in asymmetric synthesis, most notably in the Sharpless Asymmetric Dihydroxylation reaction.[1][2][3][4] As with any chemical reagent, particularly those used in catalytic processes involving toxic substances like osmium tetroxide, adherence to strict safety and handling protocols is paramount to ensure the well-being of laboratory personnel and the integrity of the experimental results. This guide provides a comprehensive overview of the safety and handling guidelines for **(DHQ)2PHAL**, intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

(DHQ)2PHAL is classified as a hazardous substance with the potential to cause skin and eye irritation, allergic skin reactions, and respiratory irritation.[5] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides specific hazard statements associated with this compound.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

The signal word associated with these hazards is "Warning".

Safety and Handling Data

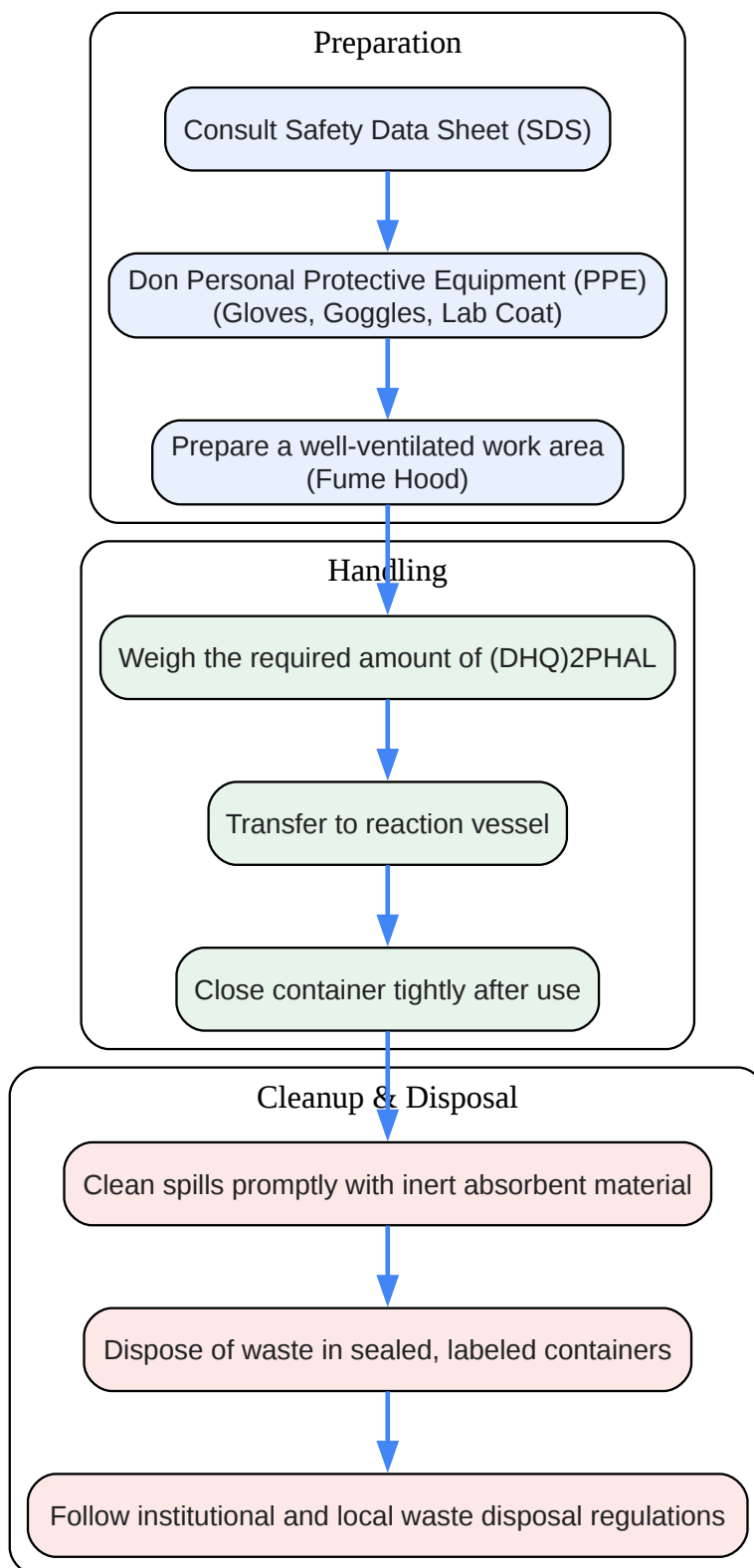
The following table summarizes the essential safety and handling information for (DHQ)2PHAL.

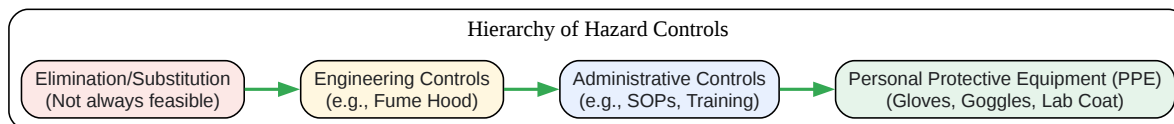
| Parameter | Data | Citations |
|--------------------------|---|-----------|
| Chemical Name | 1,4-Bis(9-O-dihydroquininyl)phthalazine | |
| Synonyms | Hydroquinine 1,4-phthalazinediyl diether, (DHQ)2 PHAL | |
| CAS Number | 140924-50-1 | |
| Molecular Formula | C48H54N6O4 | |
| Molecular Weight | 778.98 g/mol | |
| Appearance | White to beige crystalline powder | |
| Decomposition Temp. | 178 °C | |
| GHS Pictogram | GHS07 (Exclamation Mark) | |
| Hazard Statements | H315, H317, H319, H335 | |
| Precautionary Statements | P261, P280, P302+P352, P305+P351+P338 | |
| Storage Class | 11 - Combustible Solids | |
| Incompatible Materials | Strong oxidizing agents | |
| WGK (Germany) | WGK 3 | |

Experimental Protocols and Handling Procedures

While specific experimental protocols for reactions such as the Sharpless Asymmetric Dihydroxylation are dependent on the substrate and desired outcome, a general workflow for the safe handling of solid **(DHQ)2PHAL** in a laboratory setting can be established. This workflow emphasizes minimizing exposure and preventing contamination.

General Handling Workflow:





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